Characterization of 6-Methoxy-3-nitro-2-picoline: A Technical Guide

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Compound of Interest

Compound Name:	*6-Methoxy-2-methyl-3-nitropyridine*
CAS No.:	*5467-69-6*
Cat. No.:	*B1296822*

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This technical guide provides a comprehensive overview of the characterization data for 6-Methoxy-3-nitro-2-picoline (CAS No: 5467-69-6). Due to the limited availability of direct experimental spectra for this specific compound in public databases, this guide also includes predicted data and information from closely related analogs to provide a thorough understanding of its chemical properties.

Chemical and Physical Properties

6-Methoxy-3-nitro-2-picoline, also known as **6-methoxy-2-methyl-3-nitropyridine**, is a solid organic compound. Its fundamental properties are summarized in the table below.[1][2][3]

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Property	Value	Source(s)
Molecular Formula	$C_7H_8N_2O_3$	[1][2]
Molecular Weight	168.15 g/mol	[1][2]
CAS Number	5467-69-6	[1][2]
Appearance	Solid	[3]
IUPAC Name	6-methoxy-2-methyl-3-nitropyridine	[1]
Synonyms	6-Methoxy-3-nitro-2-picoline, 2-Methoxy-5-nitro-6-picoline	[1]

Spectral Characterization Data

While direct experimental spectra for 6-Methoxy-3-nitro-2-picoline are not readily available in public repositories, data for structurally similar compounds and database entries confirm the types of spectral data that can be obtained.[1] This section outlines the expected spectral characteristics and provides data for analogous compounds for reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR): The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl and methoxy group protons. The chemical shifts will be influenced by the electron-withdrawing nitro group and the electron-donating methoxy group.

^{13}C NMR (Carbon NMR): The carbon NMR spectrum will provide information on the carbon skeleton of the molecule. The PubChem database confirms the existence of a ^{13}C NMR spectrum for this compound.[1]

Table 1: Predicted ^{1}H and ^{13}C NMR Data for 6-Methoxy-3-nitro-2-picoline

Disclaimer: The following data are predicted based on standard chemical shift values and data from similar structures. Actual experimental values may vary.

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^{1}H NMR	δ (ppm)	Multiplicity	Integration	Assignment
Aromatic-H	7.5 - 8.5	Doublet	1H	H-4
Aromatic-H	6.8 - 7.5	Doublet	1H	H-5
Methoxy-H	~3.9	Singlet	3H	-OCH_3
Methyl-H	~2.5	Singlet	3H	-CH_3

^{13}C NMR	δ (ppm)	Assignment
Aromatic-C	160 - 165	C-6 (C-O)
Aromatic-C	150 - 155	C-2 (C-CH_3)
Aromatic-C	135 - 145	C-3 (C-NO_2)
Aromatic-C	130 - 135	C-4
Aromatic-C	110 - 115	C-5
Methoxy-C	55 - 60	-OCH_3
Methyl-C	20 - 25	-CH_3

Infrared (IR) Spectroscopy

The FT-IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.

Table 2: Expected FT-IR Absorption Bands for 6-Methoxy-3-nitro-2-picoline

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Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3000	Medium	C-H stretch (aromatic)
2950 - 2850	Medium	C-H stretch (aliphatic)
1600 - 1580	Strong	N-O asymmetric stretch (NO_2)
1550 - 1450	Strong	C=C stretch (aromatic ring)
1360 - 1340	Strong	N-O symmetric stretch (NO_2)
1250 - 1200	Strong	C-O-C asymmetric stretch
1050 - 1000	Strong	C-O-C symmetric stretch

Mass Spectrometry (MS)

Mass spectrometry will provide information about the molecular weight and fragmentation pattern of the compound. The PubChem database indicates the availability of GC-MS data, with major peaks observed at m/z 168, 167, and 151.[1]

Table 3: Predicted Mass Spectrometry Fragmentation for 6-Methoxy-3-nitro-2-picoline

m/z	Ion Fragment	Interpretation
168	$[C_7H_8N_2O_3]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
153	$[C_6H_5N_2O_3]^{+\cdot}$	Loss of $\bullet CH_3$
138	$[C_7H_8N_2O]^{+\cdot}$	Loss of NO_2
122	$[C_7H_8N_2]^{+\cdot}$	Loss of OCH_3 and O
108	$[C_6H_6NO]^{+}$	Loss of NO_2 and CH_2

Experimental Protocols

The following are generalized protocols for the synthesis and characterization of 6-Methoxy-3-nitro-2-picoline, based on established chemical methodologies and procedures for analogous compounds.

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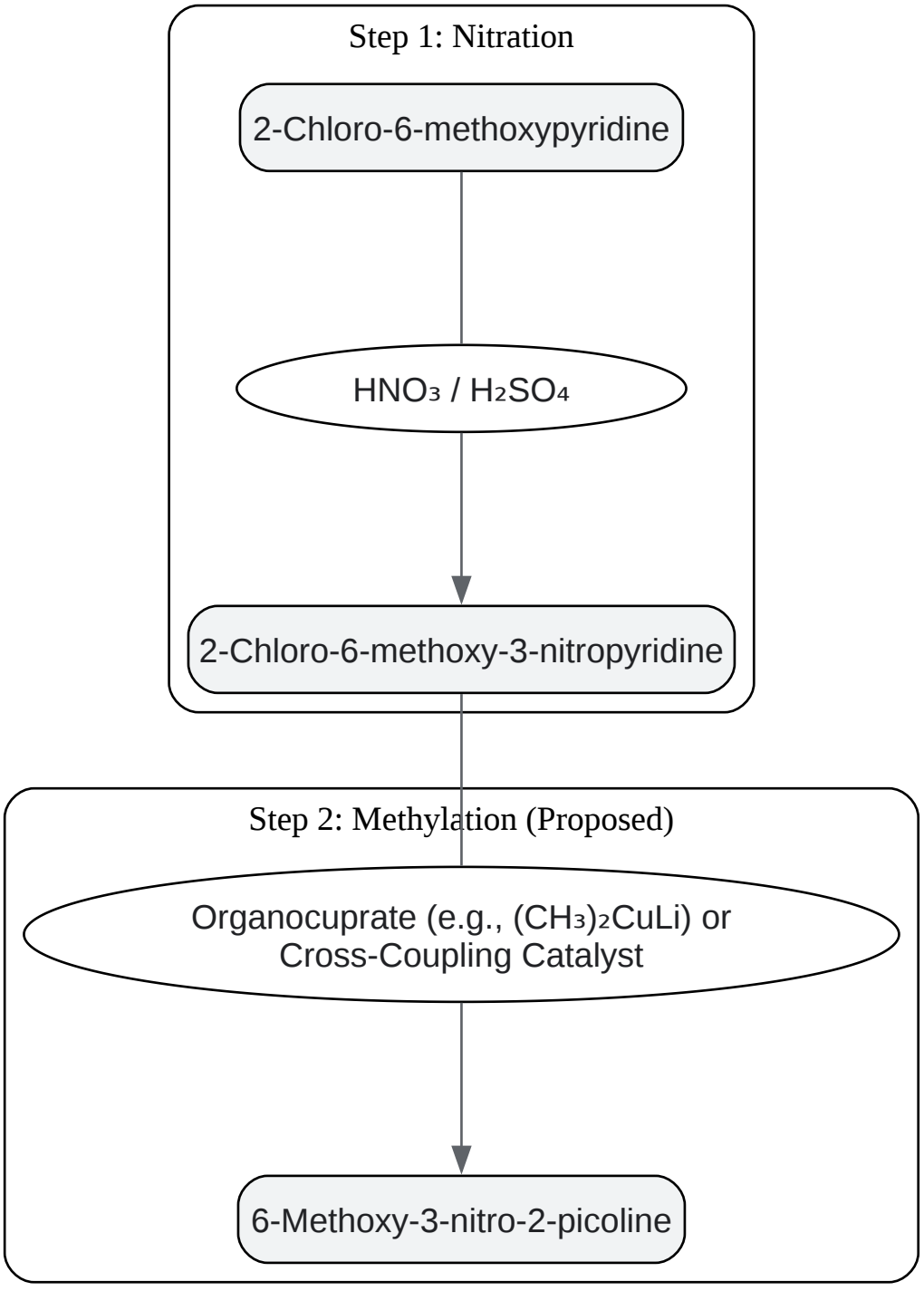
Proposed Synthesis of 6-Methoxy-3-nitro-2-picoline

A potential synthetic route to 6-Methoxy-3-nitro-2-picoline starts from 2-chloro-6-methoxypyridine. This proposed multi-step synthesis is illustrated in the workflow diagram below.



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A proposed two-step synthesis of 6-Methoxy-3-nitro-2-picoline.

Step 1: Nitration of 2-Chloro-6-methoxypyridine

- To a stirred solution of concentrated sulfuric acid, cool to 0°C.
- Slowly add 2-chloro-6-methoxypyridine while maintaining the temperature below 10°C.
- Add a mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the solution, keeping the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Pour the reaction mixture over crushed ice and neutralize with a suitable base (e.g., sodium hydroxide solution).
- The resulting precipitate, 2-chloro-6-methoxy-3-nitropyridine, is collected by filtration, washed with water, and dried.

Step 2: Methylation of 2-Chloro-6-methoxy-3-nitropyridine (Proposed) This step is a proposed method as a direct established protocol was not found. It would require optimization.

- Method A (Organocuprate): Prepare a solution of 2-chloro-6-methoxy-3-nitropyridine in an appropriate anhydrous solvent (e.g., THF) and cool to a low temperature (e.g., -78°C). Add a Gilman reagent, such as lithium dimethylcuprate ($(CH_3)_2CuLi$), dropwise. Allow the reaction to proceed at low temperature before warming to room temperature. Quench the reaction with a saturated aqueous ammonium chloride solution and extract the product.
- Method B (Cross-Coupling): In a reaction vessel under an inert atmosphere, combine 2-chloro-6-methoxy-3-nitropyridine, a suitable palladium or nickel catalyst (e.g., $Pd(PPh_3)_4$), a methyl source (e.g., methylboronic acid or trimethylaluminum), and a suitable base in an appropriate solvent. Heat the mixture under reflux until the reaction is complete as monitored by TLC or GC. After cooling, the product is isolated through extraction and purified by column chromatography.

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Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Prepare a sample by dissolving approximately 5-10 mg of the compound in about 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Transfer the solution to an NMR tube.
- Acquire ^{1}H and ^{13}C NMR spectra on a spectrometer (e.g., 300 MHz or higher).
- Process the spectra to determine chemical shifts (ppm), coupling constants (Hz), and integration.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Acquire a background spectrum of the empty ATR crystal or KBr pellet.
- Place a small amount of the solid sample directly on the ATR crystal or prepare a KBr pellet by grinding the sample with KBr powder and pressing it into a thin disk.
- Acquire the sample spectrum over a range of approximately 4000-400 cm^{-1}.
- Identify the characteristic absorption peaks corresponding to the functional groups.

Mass Spectrometry (MS)

- Introduce the sample into the mass spectrometer, typically via a direct insertion probe for solids or through a gas chromatograph (GC-MS) for volatile compounds.
- Ionize the sample using a suitable method, such as electron ionization (EI).
- Analyze the resulting ions based on their mass-to-charge ratio (m/z).
- Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Logical Relationships and Workflows

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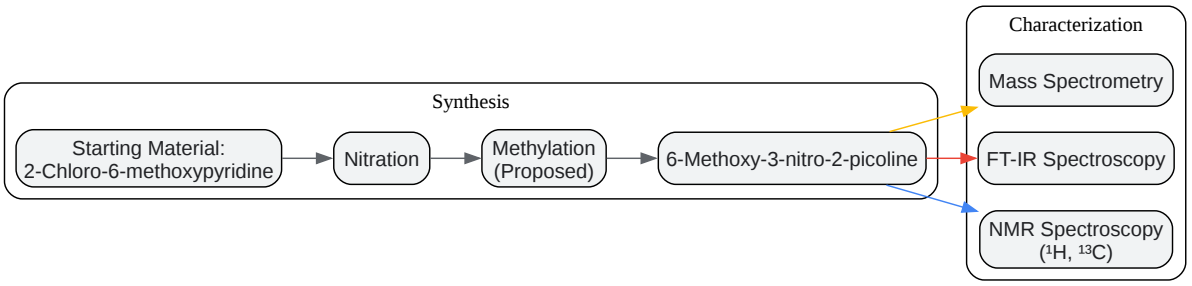
The synthesis of 6-Methoxy-3-nitro-2-picoline is a key process for obtaining this molecule for further research and development. The following diagram illustrates the logical flow of the proposed synthesis and subsequent characterization.



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Logical workflow for the synthesis and characterization of 6-Methoxy-3-nitro-2-picoline.

This guide provides a foundational understanding of the characterization of 6-Methoxy-3-nitro-2-picoline. Further experimental work is necessary to confirm the predicted spectral data and optimize the proposed synthetic route.

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References

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